

# Validating the Residual Speed of Kill of Esafoxolaner Formulations: A Comparative Guide

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Compound of Interest		
Compound Name:	Esafoxolaner	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the residual speed of kill of **esafoxolaner** with other isoxazoline-based ectoparasiticides. The information is compiled from various studies to assist researchers and drug development professionals in evaluating the performance of these compounds.

# Comparative Efficacy: Speed of Kill Against Fleas and Ticks

The following tables summarize the efficacy and speed of kill of **esafoxolaner** and other isoxazolines against key ectoparasites. It is important to note that **esafoxolaner** is the (S)-enantiomer of afoxolaner, and most direct comparative studies have been conducted with afoxolaner.[1]

# Flea (Ctenocephalides felis) Speed of Kill



Active Ingredient	Formulation	Time Post- Infestation	Efficacy (%)	Study Reference(s)
Esafoxolaner	Topical (in combination)	24 hours	>95.5% (preventive)	[2]
Afoxolaner	Oral	8 hours	≥98.8%	[3]
12 hours	100% (virtually all time points)	[3][4]		
Sarolaner	Oral	8 hours	≥98.8%	[3][4]
12 hours	100%	[3][4]		
Lotilaner	Oral	4 hours	89.9% (initial); >97% (residual)	[5][6]
6 hours	99.2% (initial)	[5][6]		
8 hours	99.9% (initial); >99% (residual)	[5][6]	_	
12 hours	100%	[5][6]	_	

# **Tick Speed of Kill**

Ixodes ricinus (Castor bean tick)



Active Ingredient	Formulation	Time Post- Infestation	Efficacy (%)	Study Reference(s)
Esafoxolaner	Topical (in combination)	48 hours	91% - 100% (curative & preventive for 5 weeks)	[7]
Afoxolaner	Oral	12 hours	93.4% (initial); 36.9% - 76.6% (residual)	[8]
24 hours	100% (initial); 91% - 100% (residual)	[8]		
Sarolaner	Oral	12 hours	90.1% (initial); ≥94.9% (residual)	[9]
24 hours	100% (initial); 95.2% (Day 35)	[9]		

## Ixodes scapularis (Deer tick)

Active Ingredient	Formulation	Time Post- Infestation	Efficacy (%)	Study Reference(s)
Esafoxolaner	Topical (in combination)	48 hours	95% - 100% (curative); 98% - 100% (preventive)	[7]
Sarolaner	Oral	12 hours	98.8% (initial)	[9]
24 hours	100% (initial); >95.7% (residual up to Day 28)	[9]		



#### Rhipicephalus sanguineus (Brown dog tick)

Active Ingredient	Formulation	Time Post- Infestation	Efficacy (%)	Study Reference(s)
Afoxolaner	Oral	24 hours	<90% (from Day 7 onwards)	[10]
Sarolaner	Oral	8 hours	>94%	[10]
12 hours	>99%	[10]		
24 hours	>90% (for 35 days)	[10]	_	

#### Amblyomma americanum (Lone star tick)

Active Ingredient	Formulation	Time Post- Infestation	Efficacy (%)	Study Reference(s)
Afoxolaner	Oral	24 hours (Day 21)	14.9%	
48 hours (Day 21)	≥90%			
Sarolaner	Oral	24 hours (Day 21)	13.6%	
48 hours (Day 21)	≥90%			
Lotilaner	Oral	12 hours (Day 21)	59.6%	
24 hours (Day 21)	97.4%			

# **Experimental Protocols**



Detailed methodologies are crucial for the interpretation and replication of efficacy studies. Below are generalized protocols for flea and tick residual speed of kill studies based on published research.

## Flea Speed of Kill Study Protocol

- Animal Selection and Acclimation:
  - Healthy adult cats or dogs of a specified breed (e.g., Beagles for dogs) are used.
  - o Animals are acclimated to individual housing for at least seven days prior to the study.
  - A pre-treatment flea infestation is performed to establish host suitability.
- Randomization and Treatment:
  - Animals are randomly allocated to a treatment group (e.g., esafoxolaner formulation) or a
    placebo control group based on pre-treatment flea counts.
  - The investigational product is administered according to the label instructions.
- Infestation and Efficacy Assessment:
  - For initial speed of kill, animals are infested with a known number of unfed adult fleas (e.g., 100 Ctenocephalides felis) at specific time points before or after treatment.
  - For residual speed of kill, animals are re-infested with fleas at regular intervals (e.g., weekly) for a specified duration (e.g., 35 days).
  - Flea counts are conducted at various time points post-treatment and post-re-infestation (e.g., 4, 6, 8, 12, 24 hours) by combing the animals.[4][5][6]

#### Data Analysis:

- Efficacy is calculated for each time point by comparing the mean number of live fleas on the treated group to the mean number on the control group.
- Geometric means are typically used for statistical analysis.



# **Tick Speed of Kill Study Protocol**

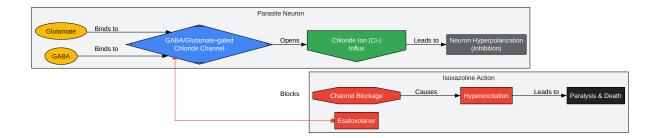
- · Animal Selection and Acclimation:
  - Similar to flea studies, healthy adult cats or dogs are used and acclimated to individual housing.
  - A pre-treatment tick infestation is performed to assess host suitability.
- Randomization and Treatment:
  - Animals are randomized to treatment or control groups based on pre-treatment tick counts.
  - The product is administered as per the recommended dosage and method.
- Infestation and Efficacy Assessment:
  - For initial speed of kill, animals are infested with a specific number of unfed adult ticks
     (e.g., 50 of a single species) prior to treatment.
  - For residual speed of kill, re-infestations are performed at set intervals (e.g., weekly) for the duration of the study.[11]
  - Tick counts (live and dead) are performed at defined time points post-treatment and post-re-infestation (e.g., 8, 12, 24, 48 hours).[11][12]
- Data Analysis:
  - Efficacy is calculated by comparing the mean live tick counts in the treated group to the control group at each assessment time.
  - Geometric means are commonly used for the analysis.

# Visualizing the Science

Mechanism of Action: Isoxazoline Signaling Pathway



Isoxazolines exert their parasiticidal effect by acting as non-competitive antagonists of GABA (gamma-aminobutyric acid) and glutamate-gated chloride channels in insects and acarines.[13] [14] This leads to hyperexcitation of the parasite's nervous system, resulting in paralysis and death.[13][14]



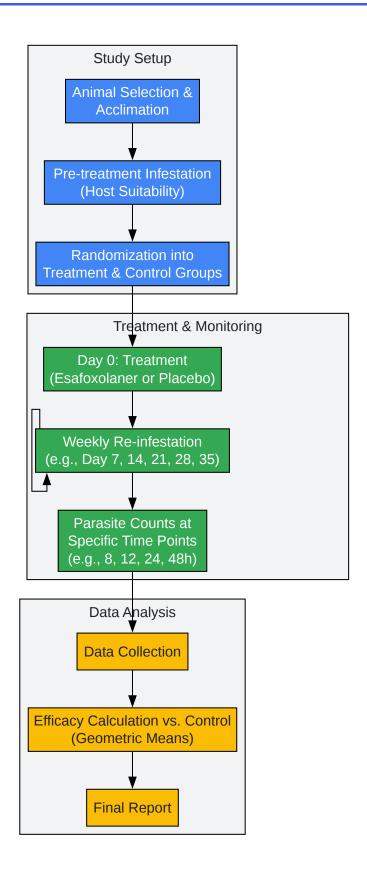
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Caption: Isoxazoline Mechanism of Action

# **Experimental Workflow: Residual Speed of Kill Study**

The following diagram illustrates a typical workflow for a residual speed of kill study, from animal selection to data analysis.





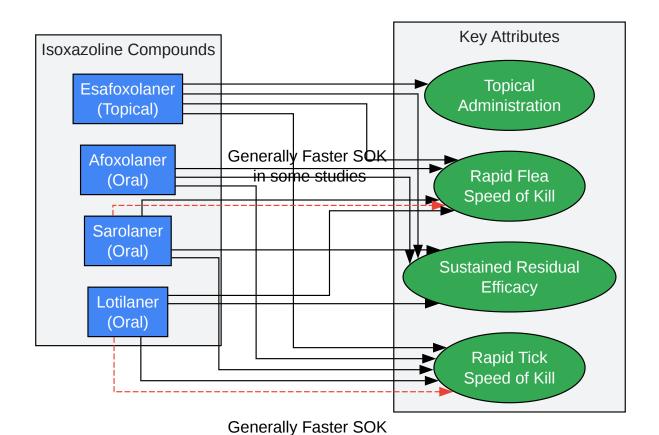
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Caption: Residual Speed of Kill Experimental Workflow



# Logical Relationship: Isoxazoline Comparison

This diagram provides a high-level comparison of key attributes of different isoxazoline compounds based on the available data.



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in some studies

Caption: Isoxazoline Attribute Comparison

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